(R)-Linezolid-d3: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(R)-Linezolid-d3*
Cat. No.:	*B12413439*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **(R)-Linezolid-d3**. The information presented herein is intended to support researchers, scientists, and drug development professionals in maintaining the integrity and quality of this stable isotope-labeled compound.

Disclaimer: To date, specific, in-depth stability studies on **(R)-Linezolid-d3** under various stress conditions (e.g., pH, temperature, light) are not extensively available in published literature. The quantitative stability data and detailed experimental protocols presented in this guide are based on a comprehensive study of non-deuterated Linezolid. While the deuteration on the N-acetyl methyl group in **(R)-Linezolid-d3** is not expected to significantly alter its fundamental chemical stability, the provided data should be considered as a close proxy and used for guidance.

Storage Conditions

Proper storage is crucial for maintaining the integrity of **(R)-Linezolid-d3**. The following conditions are recommended based on information from various suppliers.

© 2026 BenchChem. All rights reserved.

Parameter	Recommended Conditions	Source(s)
Solid Compound	2-8°C Refrigerator.	[1]
Store in a dry place.		
Store in the original container in a cool, dark place.		
Stock Solutions	-20°C for up to 1 month.	[2]
-80°C for up to 6 months.	[2]	

Stability Profile of Linezolid

The following data is derived from a study on non-deuterated Linezolid and provides insights into its stability in various aqueous solutions and under different pH and temperature conditions.

Stability in Intravenous Fluids

Linezolid (2.0 mg/mL) was found to be stable in several commonly used intravenous fluids when stored at 25°C for 34 days.

Intravenous Fluid	pH (Day 0)	Concentration Remaining after 34 days at 25°C	Source(s)
0.9% Sodium Chloride	4.85	>95.0%	[2][3]
Sodium Lactate (Hartmann's)	5.79	>95.0%	
5% Glucose	-	>95.0%	
10% Glucose	-	>95.0%	

pH-Dependent Degradation

© 2026 BenchChem. All rights reserved.

Linezolid's degradation is significantly influenced by pH, with the least stability observed at high pH values. The degradation in alkaline solution follows first-order kinetics.

pH Range	Stability Observation	Source(s)
8.7 - 11.4	Degradation follows first-order kinetics with specific OH^- catalysis.	

Temperature-Dependent Degradation

Temperature has a significant impact on the degradation rate of Linezolid. An activation energy of 58.22 kJ/mol was determined for its degradation in 0.1 M sodium hydroxide solution.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the stability assessment of non-deuterated Linezolid.

Stability Testing in Intravenous Fluids

- Preparation of Solutions: 2.0 mg/mL solutions of Linezolid were prepared in 200.0 mL volumetric flasks with 0.9% Sodium Chloride, Sodium Lactate (Hartmann's solution), 5% Glucose, and 10% Glucose.
- Storage Conditions: The flasks were sealed and stored in a water bath at 25.0°C (±0.1°C).
- Sampling: Triplicate samples were taken from each flask at initial, 4, 7, 14, 21, and 34 days.
- Sample Preparation for Analysis: Samples were diluted to a nominal concentration of 10.0 µg/mL for analysis.
- Analysis: The concentration of Linezolid was determined using a validated High-Performance Liquid Chromatography (HPLC) method.

Forced Degradation Studies

© 2026 BenchChem. All rights reserved.

- Conditions: Forced degradation of Linezolid was performed in 0.1 M sodium hydroxide, 0.1 M hydrochloric acid, 0.6% hydrogen peroxide, and Milli-Q water.
- Observations:
  - Complete degradation was observed after 1 hour in 0.1 M sodium hydroxide, resulting in a yellow solution.
  - Minimal degradation was observed in hydrochloric acid, hydrogen peroxide, or water.

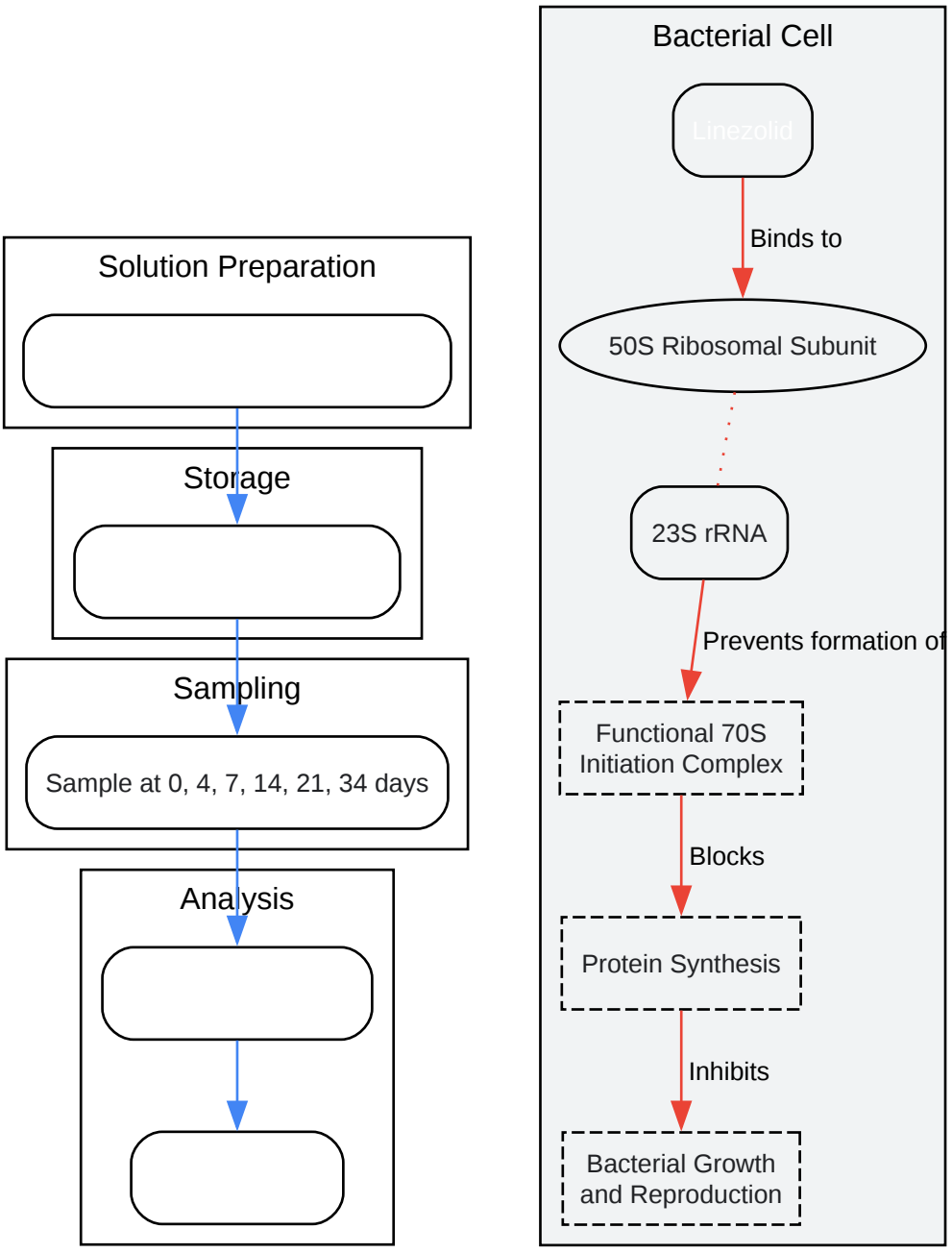
HPLC Method for Stability Indicating Assay

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV spectrophotometric detector.
- Mobile Phase: 40.0% methanol and 60.0% pH 7 phosphate buffer.
- Column: C18 column [Zorbax C18, 5 µm particle size, 150 mm ˟ 4.6 mm].
- Flow Rate: 1.2 mL/min.
- Detection Wavelength: 253 nm.
- Retention Time: Approximately 7 minutes for Linezolid.
- Calibration Curve: A linear relationship was established for a concentration range of 2.0–12.0 µg/mL.

Visualizations

Experimental Workflow for Stability Testing

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. Linezolid - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [(R)-Linezolid-d3: A Technical Guide to Stability and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12413439/docs#r-linezolid-d3-a-technical-guide-to-stability-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.